

Comparative Analysis of Head-Twitch Response Potency: DOPR vs. DOI

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Compound of Interest

Compound Name: 2,5-Dimethoxy-4-propylamphetamine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the head-twitch response (HTR) potency of two serotonergic psychedelics, **2,5-dimethoxy-4-propylamphetamine** (DOPR) and (±)-1-(2,5-dimethoxy-4-iodophenyl)-2-aminopropane (DOI). The head-twitch response in rodents is a widely accepted preclinical behavioral proxy for 5-HT_{2A} receptor-mediated psychedelic effects in humans.^[1] This document summarizes quantitative data from published studies, details experimental methodologies, and visualizes key pathways and workflows to aid in research and drug development decisions.

Quantitative Comparison of Head-Twitch Response Potency

The following table summarizes the available data on the potency of DOPR and DOI in inducing the head-twitch response in rodents. It is important to note that direct comparative studies providing ED₅₀ values for both compounds under identical experimental conditions are limited. The data presented are compiled from various sources and should be interpreted with consideration of the different experimental parameters.

Compound	Animal Model	ED50	Maximum Response (Twitches)	Notes	Reference
DOPR	C57BL/6J Mice	Not explicitly stated, but significant HTR at ≥ 0.1 mg/kg	~98	Reported to be slightly more potent than DOM.	[2]
DOI	C57BL/6J Mice	Not explicitly stated, but dose-dependent increase from 0.25-1.0 mg/kg	Not explicitly stated in this study	A dose of 1.0 mg/kg elicited a mean of 30 twitches in a single mouse.	[3]
DOI	NIH Swiss Mice	Not explicitly stated, but 1.0 mg/kg elicited maximal HTR	Not explicitly stated	Exhibited a characteristic inverted U-shaped dose-response curve.	[4] [5]
DOI	Rats	1.163 mg/kg	Not applicable		
DOM	C57BL/6J Mice	0.20 mg/kg (~0.96 μ mol/kg)	~122	Included for potency comparison as DOPR is reported to be slightly more potent.	[6]
DOM	Mice	1.75 μ mol/kg	~119		[6]

Note: ED50 (Median Effective Dose) is the dose of a drug that produces a response in 50% of the population. A lower ED50 value indicates higher potency.

Experimental Protocols

The head-twitch response (HTR) is a rapid, side-to-side rotational head movement observed in rodents following the administration of serotonergic compounds.[3] The following outlines a typical experimental protocol for assessing the HTR.

Animals

- **Species:** Male C57BL/6J mice are commonly used. Other strains such as NIH Swiss mice and rats are also utilized.
- **Housing:** Animals are typically housed in a controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water.

Drug Administration

- **Route of Administration:** Intraperitoneal (i.p.) injection is a common route for administering both DOPR and DOI.
- **Dose Range:** A range of doses is typically evaluated to generate a dose-response curve. For DOI, doses often range from 0.25 to 3.0 mg/kg.[3][4] For DOPR, doses inducing significant HTR have been reported to be ≥ 0.1 mg/kg.[2]
- **Vehicle Control:** A vehicle control group (e.g., saline) is always included to establish a baseline HTR count.

Head-Twitch Response Measurement

- **Observation Period:** Following drug administration, mice are placed in an observation chamber. The number of head twitches is typically counted over a specific period, for example, for 30 minutes.
- **Detection Methods:**
 - **Manual Observation:** A trained observer manually counts the number of head twitches.

- Automated Systems: More recently, automated systems using video tracking software or magnetometer coils implanted on the head of the animal are used for more objective and high-throughput analysis.

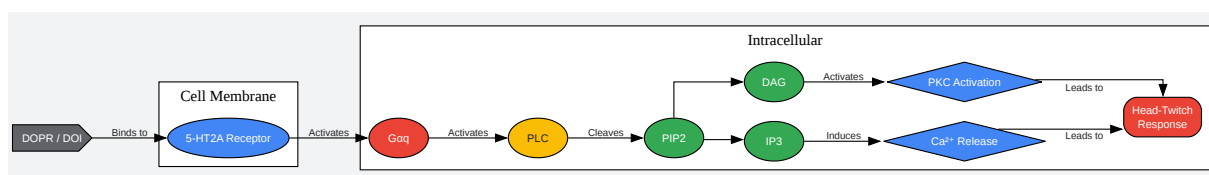
Data Analysis

- Dose-Response Curves: The mean number of head twitches at each dose is plotted to generate a dose-response curve.
- ED50 Calculation: The ED50 value is calculated from the dose-response curve using non-linear regression analysis.

Signaling Pathways and Experimental Workflow

5-HT2A Receptor Signaling Pathway in Head-Twitch Response

The head-twitch response is primarily mediated by the activation of serotonin 2A (5-HT2A) receptors, which are Gq/11-coupled G protein-coupled receptors (GPCRs). The binding of an agonist like DOPR or DOI initiates a downstream signaling cascade.

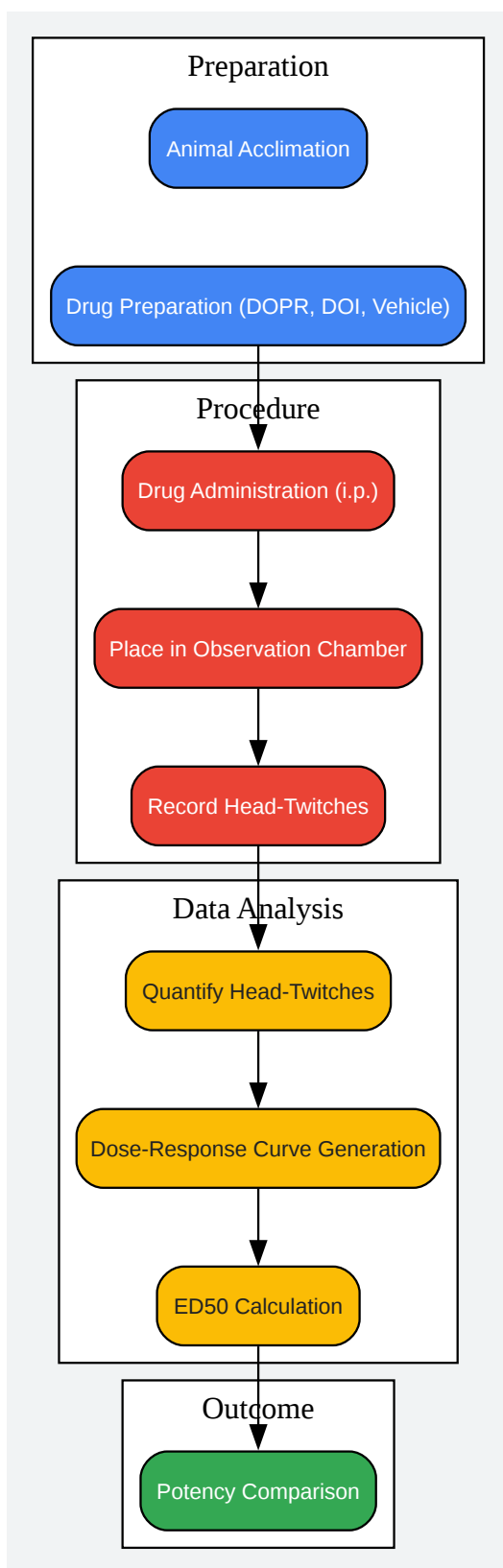


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Caption: 5-HT2A receptor signaling cascade leading to the head-twitch response.

Experimental Workflow for Head-Twitch Response Assay

The following diagram illustrates the typical workflow for conducting a head-twitch response study.



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Caption: General experimental workflow for a head-twitch response study.

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